

Physical and chemical properties of Tributyl(iodomethyl)stannane

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Compound of Interest

Compound Name: Tributyl(iodomethyl)stannane

Cat. No.: B1310542

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An In-depth Technical Guide to Tributyl(iodomethyl)stannane

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physical and chemical properties of **Tributyl(iodomethyl)stannane**, a versatile reagent in organic synthesis. The information is curated for researchers, scientists, and professionals in drug development, with a focus on delivering precise data and actionable experimental insights.

Core Physical and Chemical Properties

Tributyl(iodomethyl)stannane is a dense, high-boiling liquid, largely insoluble in water but soluble in many organic solvents.^[1] Its key physical and chemical identifiers and properties are summarized below for quick reference.

Property	Value	Source(s)
CAS Number	66222-29-5	[2]
Molecular Formula	C13H29ISn	[2][3][4]
Molecular Weight	430.97 g/mol	[2]
Appearance	Colorless to light yellow liquid	[5][6]
Boiling Point	106 °C at 0.05 Torr	[5][6][7]
Density	~1.514 g/cm ³ (for the related Tributyltin iodide)	[1]
Solubility	Soluble in organic solvents (e.g., toluene, dichloromethane, chloroform); Insoluble in water.[1]	[1]
Stability	Decomposes over time when stored neat at ambient temperature.[8]	[8]
Storage	Recommended to be stored as a degassed 1 M solution in hexanes at –10 °C and used within a few days for best results.[8]	[8]

Spectroscopic Data

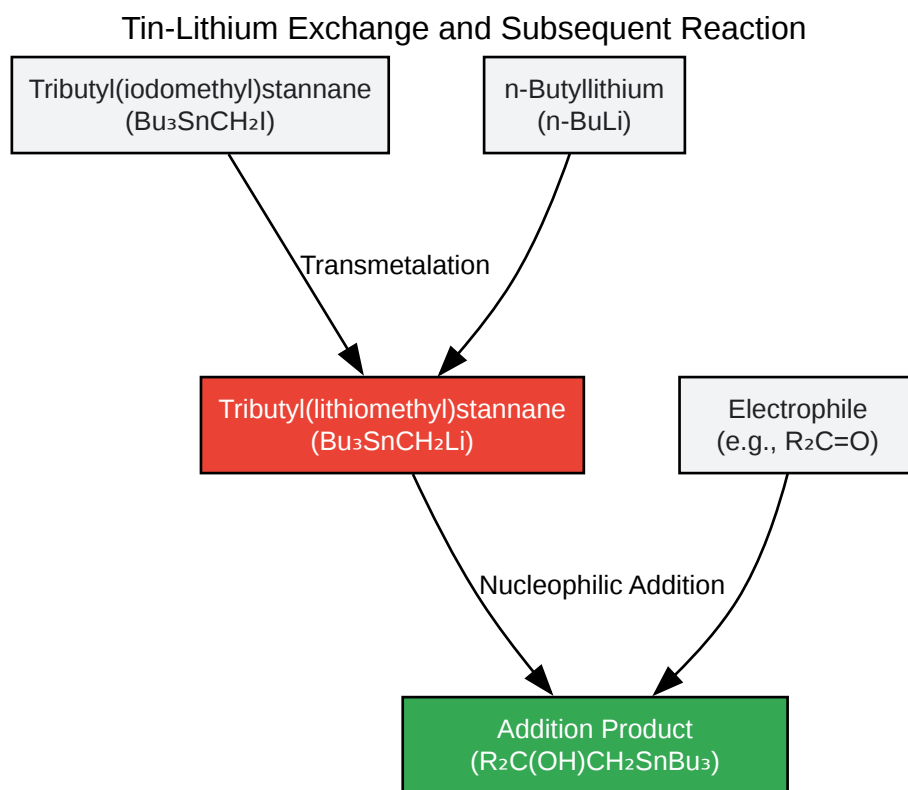
Detailed spectroscopic information is crucial for the identification and characterization of **Tributyl(iodomethyl)stannane**.

Spectrum Type	Key Peaks/Shifts (δ)
^1H NMR (CDCl_3 , 400 MHz)	0.90 (t, $J = 7.3$ Hz, 9H), 0.96–1.00 (m, 6H), 1.32 (dq, $J = 14.2, 7.2$ Hz, 6H), 1.49–1.57 (m, 6H), 1.94 (t, $J(117/119\text{Sn}-1\text{H}) = 18.0$ Hz, 2H)[8]
^{13}C NMR (CDCl_3 , 101 MHz)	10.8, 13.8, 27.4, 29.0[8]
IR (film, cm^{-1})	2954, 2924, 2871, 2848, 1739, 1456, 1375, 1365, 1228, 1217, 875, 692, 664, 588, 515, 456[8]

Chemical Reactivity and Applications

Tributyl(iodomethyl)stannane is a valuable reagent primarily utilized for the introduction of a methyl group bearing a leaving group, which can be further transformed. Its reactivity is centered around the carbon-tin and carbon-iodine bonds.

The compound serves as a precursor to more reactive nucleophiles through tin-lithium exchange.[9] This transformation generates a highly reactive organolithium species that can participate in a variety of carbon-carbon bond-forming reactions, such as additions to carbonyl compounds.



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Tin-Lithium Exchange and Reaction Pathway

Furthermore, the iodine atom can act as a leaving group in nucleophilic substitution reactions, allowing for the introduction of the tributylstannylmethyl moiety onto various substrates.^[1] This makes it a useful reagent for preparing other functionalized organostannanes.

Experimental Protocols

Synthesis of Tributyl(iodomethyl)stannane from Tributyl(chloromethyl)stannane

This protocol is adapted from a procedure published in Organic Syntheses.^[8]

Materials:

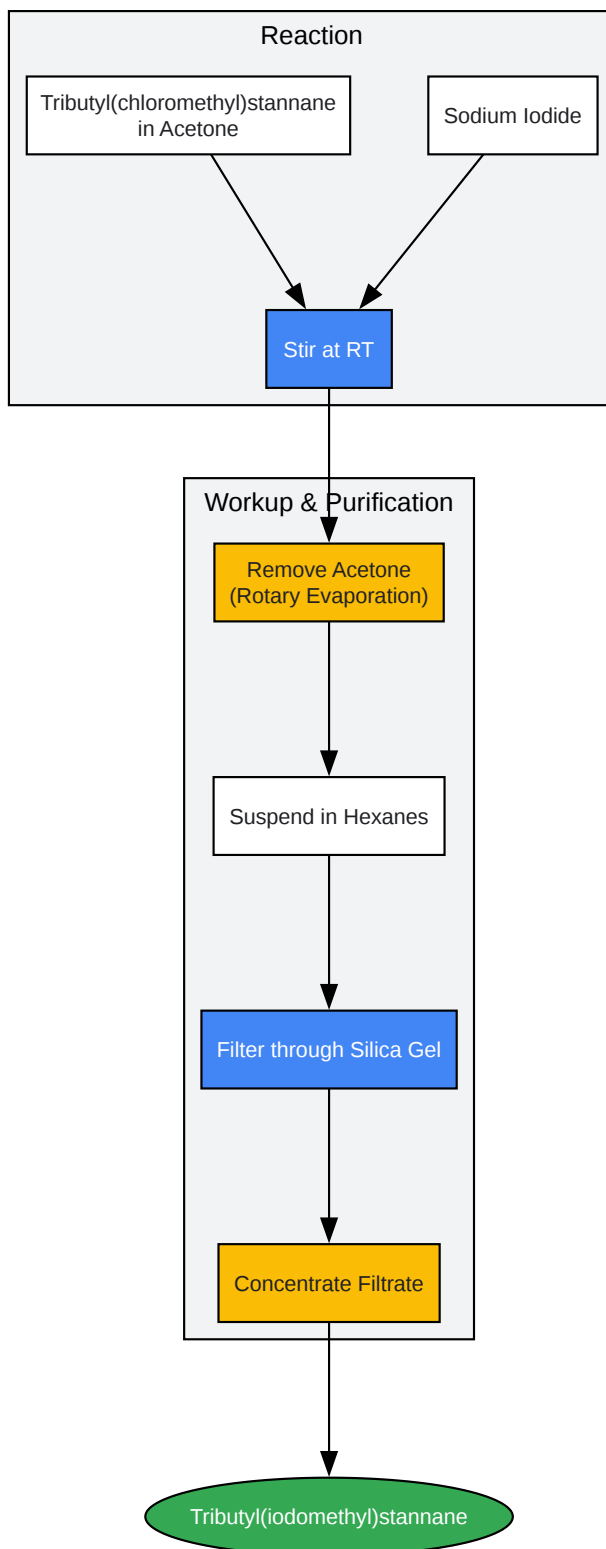
- Tributyl(chloromethyl)stannane
- Sodium iodide (NaI)

- Acetone
- Hexanes
- Silica gel

Procedure:

- A solution of tributyl(chloromethyl)stannane in acetone is treated with an excess of sodium iodide.
- The reaction mixture is stirred at room temperature. The progress of the reaction can be monitored by Thin Layer Chromatography (TLC).
- Upon completion, the solvent is removed under reduced pressure.
- The resulting residue is suspended in hexanes and filtered through a plug of silica gel to remove inorganic salts.
- The filtrate is concentrated under reduced pressure to yield **Tributyl(iodomethyl)stannane** as a colorless oil.[8]

Synthesis Workflow

[Click to download full resolution via product page](#)Synthesis of **Tributyl(iodomethyl)stannane**

Purification

Purification is typically achieved by filtration through silica gel to remove inorganic byproducts, followed by removal of the solvent under reduced pressure.[8] For higher purity, column chromatography on silica gel using hexanes as the eluent can be performed.[8]

Safety and Handling

Tributyl(iodomethyl)stannane, like other organotin compounds, is toxic and should be handled with appropriate safety precautions.

- **Hazards:** Harmful if swallowed or in contact with skin. Causes skin and serious eye irritation. May cause damage to organs through prolonged or repeated exposure. Very toxic to aquatic life with long lasting effects.
- **Precautions:** Work in a well-ventilated fume hood. Wear appropriate personal protective equipment (PPE), including gloves, safety goggles, and a lab coat. Avoid inhalation of vapors and contact with skin and eyes.
- **Disposal:** Dispose of chemical waste in accordance with local, state, and federal regulations.

This guide is intended for informational purposes only and should not be used as a substitute for a comprehensive risk assessment before handling this chemical. Always refer to the latest Safety Data Sheet (SDS) for complete safety information.

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